

identifying feldspar in thin section under polarized light

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An In-depth Technical Guide to Identifying **Feldspar** in Thin Section Under Polarized Light

Introduction

The **feldspar** group of minerals are the most abundant tectosilicates in the Earth's crust, constituting a significant fraction of most igneous, metamorphic, and many sedimentary rocks. [1] Accurate identification of **feldspar** type and composition in thin section is fundamental to petrology for classifying rocks and interpreting their petrogenesis. This guide provides a detailed technical overview of the optical properties of **feldspars** as observed under a polarizing microscope and outlines a systematic workflow for their identification.

Experimental Protocol: Polarized Light Microscopy of Feldspars

The primary analytical method for identifying **feldspar** in thin section is polarized light microscopy (PLM). This technique utilizes the interaction of polarized light with anisotropic minerals to reveal key diagnostic features.

Methodology:

- **Sample Preparation:** A standard petrographic thin section (30 μm thickness) of the rock sample is prepared and mounted on a glass slide.
- **Plane-Polarized Light (PPL) Observation:**

- Place the thin section on the microscope stage.
- Engage the lower polarizer only.
- Rotate the stage and observe properties such as color, pleochroism, relief, cleavage, and crystal habit. **Feldspars** are typically colorless and non-pleochroic with low relief.[2][3][4] Their cleavage and any visible alteration products should be noted.[5]
- Cross-Polarized Light (XPL) Observation:
 - Engage both the lower polarizer and the upper analyzer (polarizers crossed at 90°).
 - Rotate the stage and observe interference colors, extinction characteristics, and twinning. [6] These properties are the most critical for distinguishing between different **feldspar** minerals.
- Conoscopic Observation (for Optic Angle - 2V):
 - For suitably oriented crystals, use a high-power objective lens and insert the Bertrand lens to observe the interference figure.
 - The optic angle (2V) can be estimated from the separation of the isogyres, which helps distinguish between different alkali **feldspar** polymorphs like sanidine and orthoclase.[5]

General Optical Properties of Feldspars

Feldspars share several common optical characteristics that distinguish them as a group before further differentiation is made.

3.1 Properties in Plane-Polarized Light (PPL)

- Color & Pleochroism: **Feldspars** are typically colorless in thin section and do not exhibit pleochroism.[3][4]
- Relief: Relief is generally low and can be negative or positive relative to the mounting epoxy ($n \approx 1.54$).[3][7] The refractive indices of most **feldspars** are close to that of quartz.[8]

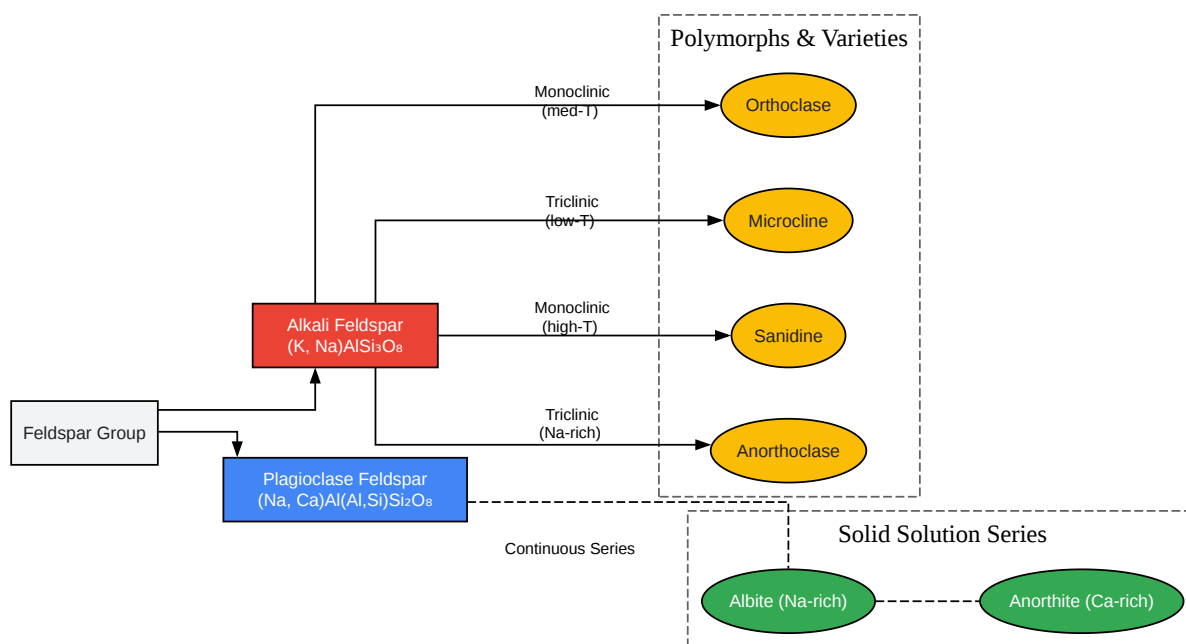
- Cleavage: **Feldspars** exhibit two main cleavage directions, {001} (perfect) and {010} (good), that intersect at nearly 90°. [4][9][10] However, due to the low relief, cleavage may not always be obvious. [4][5]
- Habit: Crystal form ranges from anhedral in plutonic rocks to euhedral, tabular, or lath-like phenocrysts in volcanic rocks. [3][5][10]
- Alteration: A very common characteristic is the alteration to other minerals. This often manifests as a "cloudy" or "turbid" appearance due to the formation of fine-grained aggregates of sericite (a white mica) or clay minerals like kaolinite. [3][5][9][11]

3.2 Properties in Cross-Polarized Light (XPL)

- Birefringence: **Feldspars** have low birefringence, showing maximum interference colors of first-order white, gray, or pale yellow. [3][4][5] This is a key feature that distinguishes them from many other rock-forming minerals but is similar to quartz.
- Twinning: Twinning is the single most important diagnostic feature for identifying **feldspars**. Different types of **feldspar** exhibit characteristic twinning patterns. [2][5]

Identification of Specific Feldspar Minerals

The **feldspar** group is broadly divided into Alkali **Feldspars** (potassium- and sodium-rich) and Plagioclase **Feldspars** (sodium- and calcium-rich).



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Diagram 1: Classification of the main **feldspar** mineral groups.

4.1 Plagioclase **Feldspar**

Plagioclase is a solid solution series between albite (NaAlSi₃O₈) and anorthite (CaAl₂Si₂O₈).^[1]

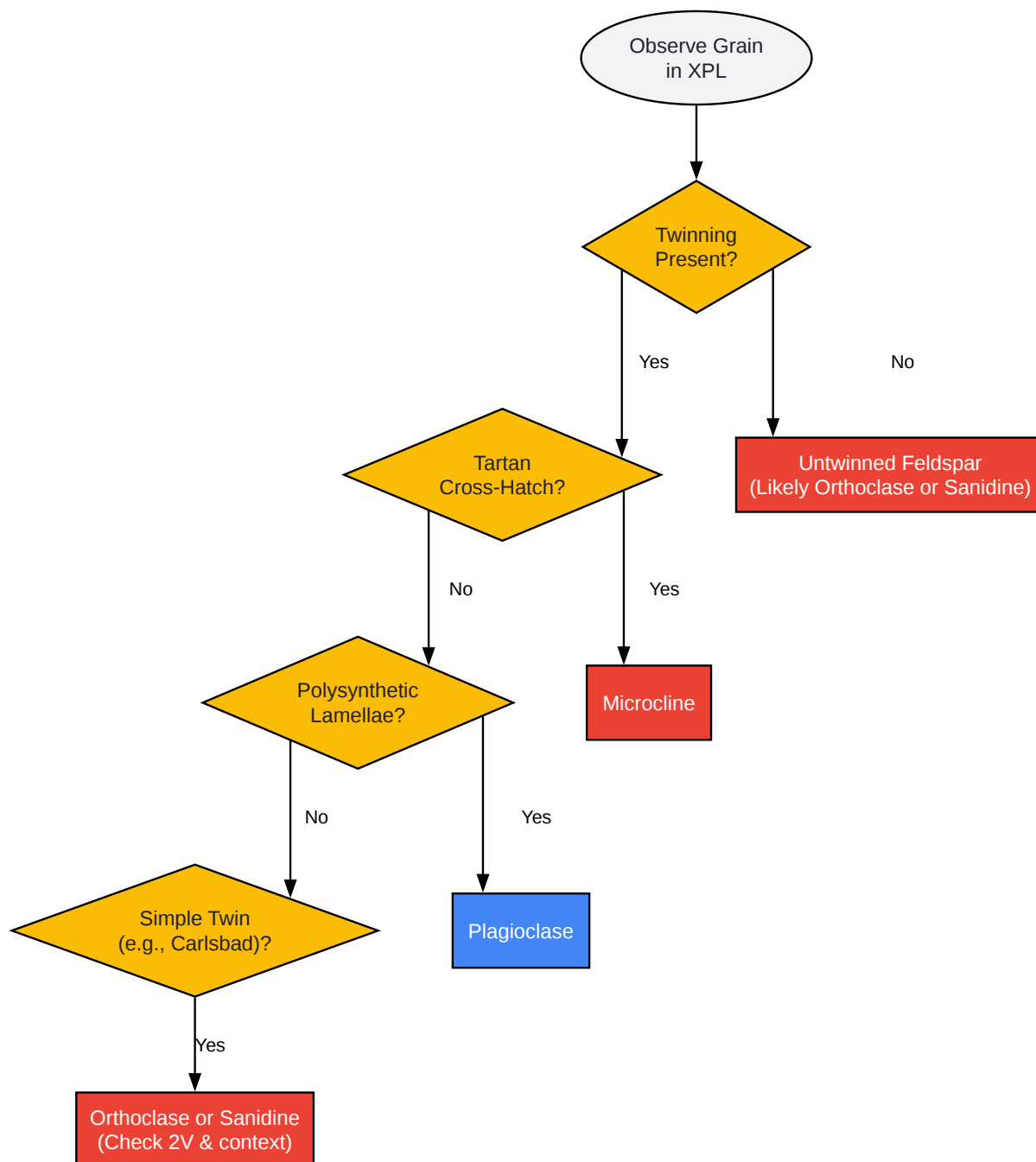
- Key Diagnostic Feature: The most characteristic feature is polysynthetic twinning according to the Albite Law, which appears as multiple, parallel, thin lamellae ("zebra stripes") under XPL.^{[1][3]} These twin planes are sharp and continuous across the grain.^[5]
- Other Twinning: Pericline twinning may also be present, sometimes creating a fine cross-hatched pattern, but it is typically much simpler than that seen in microcline.^[1] Carlsbad simple twins are also possible.^{[3][12]}

- Zoning: Plagioclase in volcanic and hypabyssal rocks often exhibits compositional zoning, visible as concentric variations in extinction angle under XPL.[7][12] This can be normal (calcic core to sodic rim), reverse, or oscillatory.[7]

4.2 Alkali **Feldspars**

This group includes potassium-rich **feldspars** (K-**feldspar**) and sodium-rich anorthoclase.

- Orthoclase: A medium-temperature K-**feldspar** common in plutonic rocks.[5]
 - Twinning: Often untwinned or shows simple twins, most commonly the Carlsbad twin law, which divides the crystal into two large, interpenetrating segments that extinguish at different positions.[5][10][12] Manebach and Baveno twins are less common.[9][10]
 - Appearance: Frequently appears cloudy or turbid due to incipient alteration to kaolinite.[3][5]
- Microcline: The low-temperature, completely ordered polymorph of K-**feldspar**, found in plutonic and metamorphic rocks.[5][9]
 - Twinning: Its diagnostic feature is a characteristic "tartan" or "cross-hatched" twinning pattern under XPL.[3][5] This is produced by a combination of Albite and Pericline twin laws.[12] The twin lamellae are often spindle-shaped and discontinuous.[5]
- Sanidine: The high-temperature, disordered polymorph of K-**feldspar**, typical of volcanic rocks.[5][13]
 - Twinning: Usually untwinned or displays simple Carlsbad twinning.[5][9]
 - Appearance: Tends to be clear and unaltered, often forming euhedral phenocrysts.[5]
 - Optic Angle (2V): Has a characteristically small 2V angle.[5]
- Perthite: This is not a single mineral but an intergrowth texture where albite (plagioclase) has exsolved as lamellae within a K-**feldspar** (typically orthoclase or microcline) host.[5] It appears as irregular, wormy, or patchy stringers of albite within the host grain.[5][9]



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Diagram 2: Logical workflow for identifying **feldspars** based on twinning.

Data Presentation: Summary of Optical Properties

Table 1: General Distinguishing Features of **Feldspars** in Thin Section

Feature	Plagioclase Feldspar	Orthoclase	Microcline	Sanidine
Typical Twinning	Polysynthetic (Albite Law "zebra stripes")[1]	Simple (Carlsbad Law) or untwinned[5]	Cross-hatched ("tartan" or "gridiron")[5]	Simple (Carlsbad Law) or untwinned[5]
Common Habit	Lath-shaped to anhedral tablets[3]	Anhedral to subhedral[3]	Anhedral[3]	Euhedral to subhedral phenocrysts[5]
Alteration	Often altered/cloudy (sericitization)[3]	Frequently cloudy/turbid[3] [5]	Generally clear	Typically clear and unaltered[5]
Zoning	Commonly shows compositional zoning[7]	Rare	Rare	Can show zoning

| Typical Rock Type | Wide range of igneous and metamorphic rocks[3] | Granitic plutonic rocks, metamorphic rocks[5] | Granitic plutonic rocks, metamorphic rocks[5] | Felsic volcanic rocks[5] |

Table 2: Quantitative Optical Data for **Feldspar** Minerals

Mineral	Refractive Indices (α , β , γ)	Birefringence (δ)	Optic Angle (2V)	Optical Sign
Albite	1.527 - 1.534[4]	0.007 - 0.011[4]	75 - 102°[4]	Biaxial (+)
Anorthite	1.577 - 1.590[4]	0.012 - 0.013[4]	77 - 90°	Biaxial (-)
Orthoclase	1.518 - 1.526	~0.008	35 - 75°[10]	Biaxial (-)[5]
Microcline	1.518 - 1.529[9]	~0.007	65 - 88°	Biaxial (-)

| Sanidine | 1.518 - 1.527 | ~ 0.007 | 0 - 40° (often very small)[5] | Biaxial (-)[5] |

Advanced Protocol: Michel-Lévy Method for Plagioclase Composition

For plagioclase, the extinction angle of albite twins can be used to estimate its composition (i.e., the relative amounts of albite and anorthite).[6]

Methodology:

- **Select a Suitable Grain:** Identify a plagioclase grain cut perpendicular to the {010} crystallographic plane. This is recognized by finding a grain where both sets of twin lamellae appear equally sharp and uniformly illuminated as the stage is rotated.[12]
- **Align with Crosshairs:** Rotate the stage until the twin composition planes are parallel to the North-South crosshair. Note the reading on the goniometer.
- **Measure Extinction:** Rotate the stage first to the right until one set of twin lamellae goes extinct (becomes black). Record the angle of rotation.
- **Measure Second Extinction:** Return the stage to the starting position. Now rotate the stage to the left until the other set of twin lamellae goes extinct. Record this angle of rotation.
- **Compare and Repeat:** If the two angles are nearly equal, the orientation is correct.[12] Repeat this process for several grains to find the maximum extinction angle observed in the slide.
- **Determine Composition:** Use the measured maximum extinction angle to find the corresponding Anorthite (%) from a standard Michel-Lévy determination curve.



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